

The Solubility Profile of Pentyl Nitrite in Common Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Pentyl nitrite*

Cat. No.: *B1215311*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **pentyl nitrite** in common organic solvents. The information is tailored for professionals in research, scientific, and drug development fields, offering both qualitative and quantitative data, alongside detailed experimental protocols for solubility determination.

Pentyl nitrite ($C_5H_{11}NO_2$) is an alkyl nitrite with various applications, including as a reagent in organic synthesis and as a vasodilator in medicine. Its solubility is a critical parameter for its use in chemical reactions, formulation development, and various analytical procedures.

Quantitative Solubility Data

While **pentyl nitrite** is widely reported to be miscible with many common organic solvents, precise quantitative solubility data (in g/100 mL or mol/L) is not extensively documented for these miscible systems, as miscibility implies solubility in all proportions. The available data, both qualitative and quantitative, is summarized below.

Solvent	Chemical Formula	Polarity	Solubility of Pentyl Nitrite	Citation
Water	H ₂ O	Polar Protic	3.97 g/L (Practically Insoluble)	[1][2]
Ethanol	C ₂ H ₅ OH	Polar Protic	Miscible	[3]
Diethyl Ether	(C ₂ H ₅) ₂ O	Polar Aprotic	Miscible	[3][4]
Alcohols (general)	R-OH	Polar Protic	Miscible	[4]
Ethers (general)	R-O-R'	Polar Aprotic	Miscible	[4]

Note: "Miscible" indicates that the two substances will mix in all proportions to form a homogeneous solution.

Experimental Protocol: Determination of Pentyl Nitrite Solubility via the Shake-Flask Method

The following protocol outlines a standard procedure for determining the thermodynamic solubility of **pentyl nitrite** in a given organic solvent. This method is based on the well-established shake-flask technique.[5][6][7][8][9]

1. Materials and Equipment:

- **Pentyl nitrite** (high purity)
- Selected organic solvent (analytical grade)
- Volumetric flasks
- Analytical balance
- Thermostatically controlled shaker or incubator
- Centrifuge

- Syringes and syringe filters (solvent-compatible, e.g., PTFE)
- Gas chromatograph-mass spectrometer (GC-MS) or a suitable alternative analytical instrument (e.g., HPLC)
- Vials for sample collection and analysis

2. Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **pentyl nitrite** to a known volume of the selected organic solvent in a sealed, airtight container (e.g., a screw-cap vial or flask). The excess is crucial to ensure that a saturated solution is formed in equilibrium with the undissolved solute.
 - Place the container in a thermostatically controlled shaker set to a constant temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period to allow it to reach equilibrium. For volatile compounds like **pentyl nitrite**, a period of 24 to 48 hours is recommended to ensure complete saturation.
- Phase Separation:
 - After the equilibration period, allow the container to stand undisturbed in the temperature-controlled environment for at least 24 hours to permit the undissolved **pentyl nitrite** to settle.
 - Carefully withdraw a sample from the supernatant (the clear, saturated solution) using a syringe.
 - Immediately filter the sample through a solvent-compatible syringe filter to remove any remaining undissolved micro-droplets of **pentyl nitrite**. This step is critical to prevent overestimation of the solubility.
- Sample Analysis:

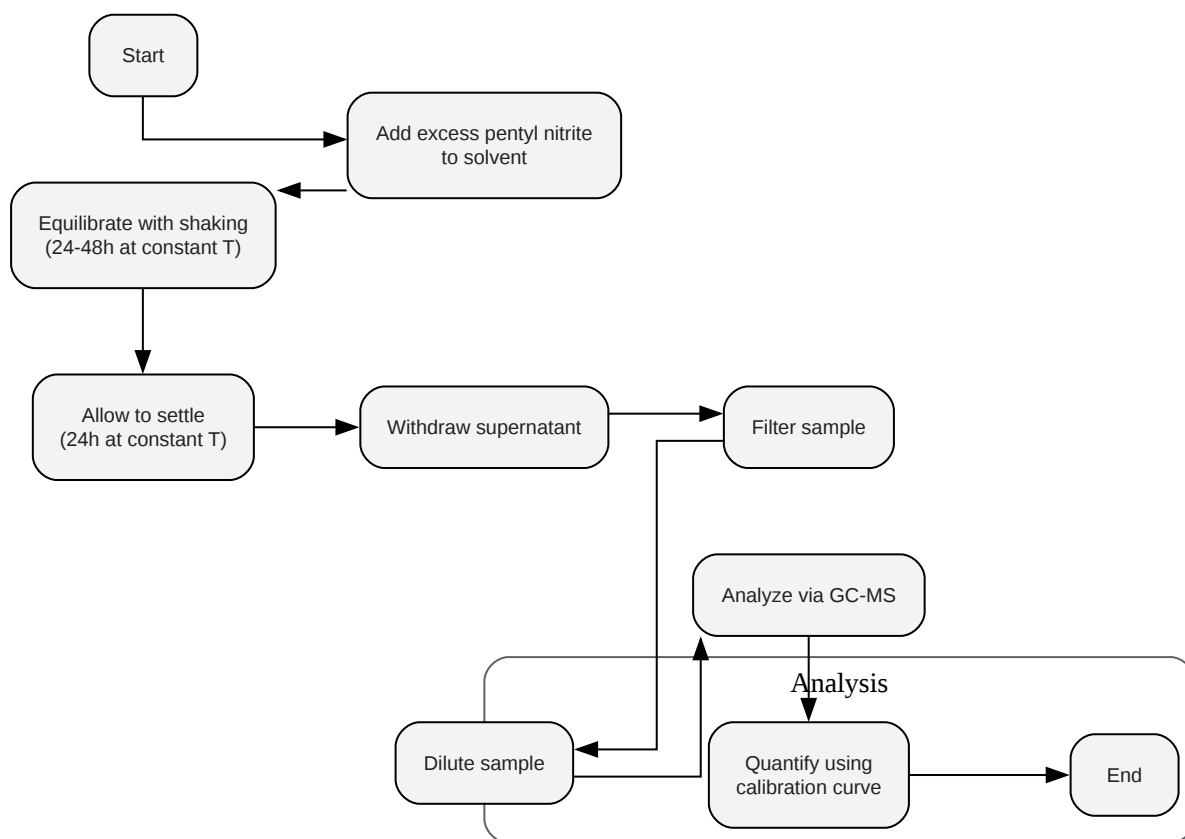
- Accurately dilute the filtered, saturated solution with the same organic solvent to a concentration that falls within the linear range of the analytical instrument.
- Analyze the diluted sample using a validated analytical method, such as GC-MS, to determine the concentration of **pentyl nitrite**.^{[10][11][12]}

4. Quantification:

- Prepare a series of standard solutions of **pentyl nitrite** of known concentrations in the same organic solvent.
- Generate a calibration curve by plotting the instrument response against the concentration of the standard solutions.
- Use the calibration curve to determine the concentration of **pentyl nitrite** in the diluted sample.
- Calculate the solubility of **pentyl nitrite** in the original, undiluted saturated solution by accounting for the dilution factor.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of **pentyl nitrite** solubility.



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